

Personal protective equipment for handling 2-Hydroxytetrahydrofuran

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Compound of Interest

Compound Name: 2-Hydroxytetrahydrofuran

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Essential Safety and Handling Guide for 2-Hydroxytetrahydrofuran

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Hydroxytetrahydrofuran**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Risk Assessment

2-Hydroxytetrahydrofuran is a flammable liquid that poses several health risks. A thorough risk assessment should be conducted before commencing any work.

Key Hazards:

- **Flammability:** The substance is a highly flammable liquid and vapor.^{[1][2]} Vapors can form explosive mixtures with air.^[3] It is also classified as a combustible liquid.^{[4][5]}
- **Health Hazards:**
 - Causes skin and serious eye irritation.^{[2][4]}
 - May lead to respiratory tract irritation.^{[2][4]}
 - Harmful if ingested.^[2]

- Potential for drowsiness or dizziness.[2]
- Suspected of causing cancer.[2]
- Peroxide Formation: Like its analogue, Tetrahydrofuran (THF), **2-Hydroxytetrahydrofuran** may form explosive peroxides upon exposure to air and light.[2][3] This risk increases with concentration, such as during distillation.[3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Hydroxytetrahydrofuran**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI/ISEA Z87.1 standards. A face shield should be worn over goggles when there is a significant splash risk.	To protect against chemical splashes that can cause serious eye irritation.[2][3][4]
Skin and Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes are required.[3]	To prevent skin contact and protect from fire hazards.
Hand Protection	Use of solvent-resistant gloves is necessary. Standard nitrile gloves have a very short breakthrough time.[3] Consider using laminate film gloves (e.g., Ansell Barrier®) or double-gloving. Always inspect gloves before use and change them immediately if contamination is suspected.[6]	To prevent skin irritation and absorption.[4][7]
Respiratory Protection	All work should be performed in a certified chemical fume hood.[3][4] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.[6][7][8] A full-face respirator offers greater protection.[7]	To prevent inhalation of vapors, which can cause respiratory irritation and other systemic effects.[2][4]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to minimize risks.

Operational Plan:

- Preparation: Before starting work, ensure that a chemical fume hood is operational and that all necessary PPE is available and in good condition. An eyewash station and safety shower must be readily accessible.[\[4\]](#)
- Handling:
 - Ground and bond containers when transferring the liquid to prevent static discharge.[\[9\]](#)
 - Use the smallest practical quantities for the experiment.[\[3\]](#)
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[4\]](#)
 - Avoid inhalation of vapors and contact with skin and eyes.[\[4\]](#)[\[6\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Store in a tightly sealed, air-impermeable container.[\[3\]](#)
 - Date containers upon receipt and upon opening to monitor for potential peroxide formation.[\[3\]](#)[\[6\]](#)
 - Store separately from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[\[4\]](#)

Peroxide Management:

- Whenever possible, purchase **2-Hydroxytetrahydrofuran** containing a peroxide inhibitor.[\[3\]](#)
- Test for the presence of peroxides periodically (e.g., every 3 months) using peroxide test strips.[\[6\]](#)
- CAUTION: If crystals are observed in the container or around the cap, do not attempt to open it. This may indicate the formation of explosive peroxides. Contact your institution's

Environmental Health and Safety (EHS) office immediately for disposal.[3]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][10]

In case of a spill, evacuate the area, remove all ignition sources, and ventilate the space. For small spills, absorb the liquid with an inert material (e.g., sand or earth) and place it in a suitable, closed container for disposal.[4] For large spills, contact your EHS office.

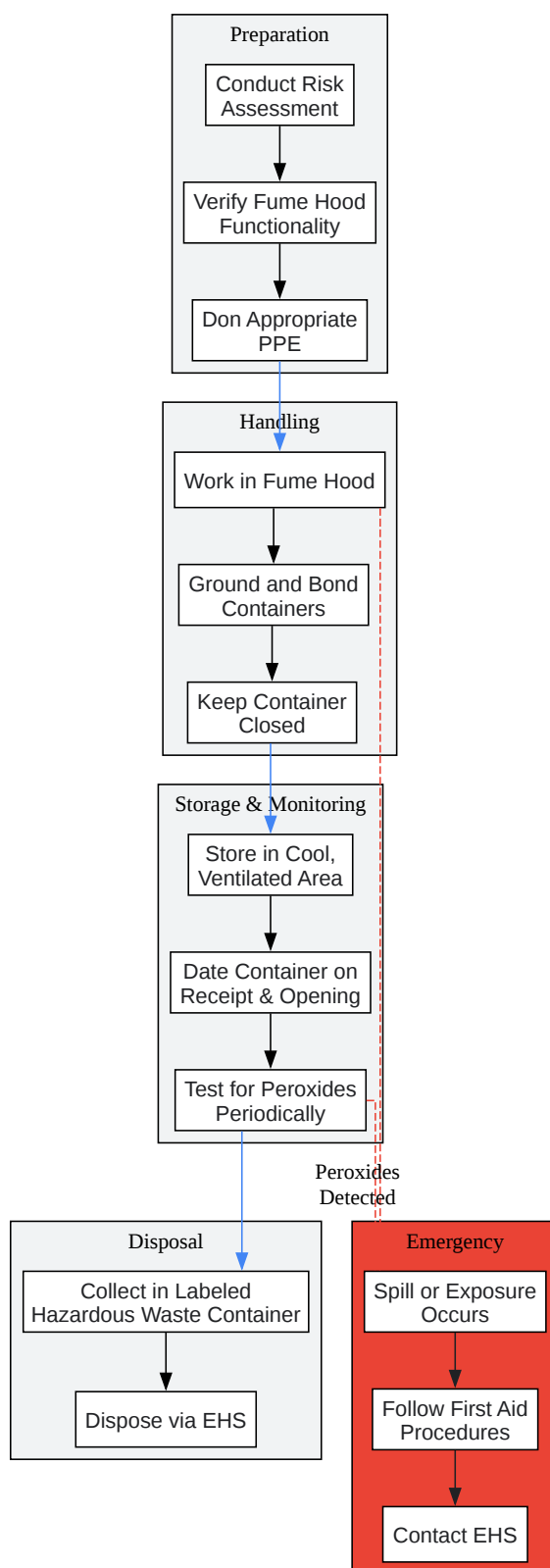
Disposal Plan

2-Hydroxytetrahydrofuran and any materials contaminated with it must be disposed of as hazardous waste.

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container.

- Disposal: Arrange for pickup and disposal through your institution's EHS office. Do not dispose of it down the drain or with general waste.^[4]^[6]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.^[6]

Workflow for Safe Handling of 2-Hydroxytetrahydrofuran



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Caption: Workflow for the safe handling of **2-Hydroxytetrahydrofuran**.

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